

Application Notes and Protocols for Tanax Euthanasia in Animal Models

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides information on the use of **Tanax** for the humane euthanasia of animal models in a research setting. The administration of **Tanax** should only be performed by trained and qualified personnel in accordance with institutional and national animal welfare guidelines and regulations. All procedures must be approved by an Institutional Animal Care and Use Committee (IACUC) or equivalent ethics committee.

Introduction

Tanax (T-61) is a non-barbiturate euthanasia solution used in veterinary medicine for the humane termination of life in animals.[1][2] It is a combination of three active substances that act synergistically to induce a rapid and painless death.[1][3] These application notes provide detailed protocols and dosage information for the use of **Tanax** in various animal models commonly used in research.

Composition and Mechanism of Action

Tanax is a solution containing three active ingredients: embutramide, mebezonium iodide, and tetracaine hydrochloride.[1][2][3]

 Embutramide: A potent central nervous system depressant that induces a deep state of narcosis and anesthesia, leading to respiratory arrest.[3]

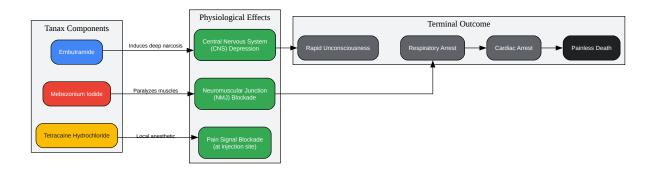


- Mebezonium Iodide: A neuromuscular blocking agent that causes rapid paralysis of skeletal and respiratory muscles.[2][3]
- Tetracaine Hydrochloride: A local anesthetic that prevents pain at the injection site.[2][3]

The combination of these three components ensures a rapid onset of action, leading to unconsciousness, respiratory and cardiac arrest, and death.

Signaling Pathway and Mechanism of Action

The following diagram illustrates the synergistic mechanism of action of the components of **Tanax**.



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Caption: Synergistic mechanism of action of **Tanax** components.

Dosage Guidelines

The correct dosage of **Tanax** is critical for ensuring a humane and effective euthanasia. Dosages are typically calculated based on the animal's body weight. The following tables



provide recommended dosages for common laboratory animal models.

Table 1: Tanax Dosage for Rodents

Animal Model	Body Weight (g)	Recommended Dosage (mL/kg)	Administration Route
Mouse	20 - 30	0.1 - 0.2	Intraperitoneal (IP) or Intravenous (IV)
Rat	200 - 500	0.2 - 0.3	Intraperitoneal (IP) or Intravenous (IV)
Guinea Pig	350 - 600	0.2 - 0.3	Intraperitoneal (IP) or Intracardiac (IC)
Hamster	85 - 150	0.15 - 0.25	Intraperitoneal (IP)

Table 2: **Tanax** Dosage for Other Animal Models

Animal Model	Body Weight (kg)	Recommended Dosage (mL/kg)	Administration Route
Rabbit	2 - 5	0.2 - 0.3	Intravenous (IV)
Cat	2 - 7	0.3 - 0.5	Intravenous (IV)
Dog	5 - 50	0.3 - 0.5	Intravenous (IV)

Note: These are general guidelines. The exact dosage may need to be adjusted based on the specific animal and its health condition. Always confirm the absence of vital signs (e.g., heartbeat, respiration) before disposing of the animal.

Experimental Protocols

The following protocols provide a step-by-step guide for the preparation and administration of **Tanax**.

Preparation of Tanax Solution



- Gather Materials: Tanax solution, sterile syringes, and needles of the appropriate size for the animal model.
- Work Surface: Prepare a clean and disinfected work surface.
- Withdraw Solution: Using a sterile syringe and needle, carefully withdraw the calculated volume of Tanax from the vial.
- Remove Air Bubbles: Hold the syringe with the needle pointing upwards and tap the syringe to move any air bubbles to the top. Gently push the plunger to expel the air.

Administration of Tanax

The choice of administration route depends on the animal species, size, and the researcher's technical skill. All injections should be performed with proper animal restraint to minimize stress and ensure accurate delivery of the euthanasia agent.

Intravenous (IV) Injection (Recommended for most species when feasible)

- Properly restrain the animal. For rodents, a mechanical restrainer may be used.
- Identify a suitable vein (e.g., lateral tail vein in mice and rats, marginal ear vein in rabbits).
- Disinfect the injection site with an alcohol wipe.
- Insert the needle into the vein and confirm placement by observing a flash of blood in the needle hub.
- Inject the **Tanax** solution at a steady rate.

Intraperitoneal (IP) Injection (Common for small rodents)

- Properly restrain the animal, exposing the abdomen.
- Insert the needle into the lower right or left quadrant of the abdomen, avoiding the midline to prevent puncture of the bladder or cecum.
- Aspirate to ensure that the needle has not entered a blood vessel or internal organ.

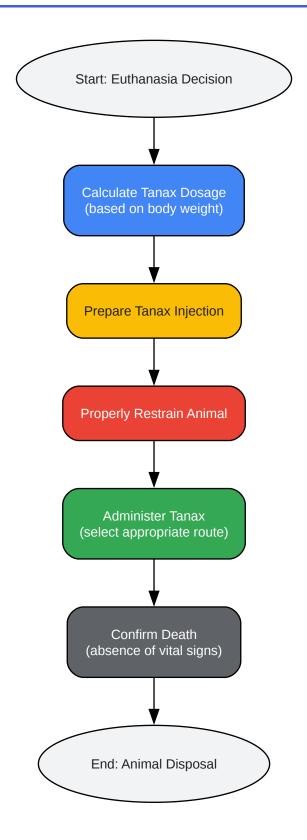


• Inject the **Tanax** solution.

Experimental Workflow for Euthanasia

The following diagram outlines the general workflow for the humane euthanasia of a research animal using **Tanax**.





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Caption: General workflow for **Tanax** administration.



Safety and Ethical Considerations

- Personnel Safety: Tanax is a potent drug and should be handled with care. Avoid accidental self-injection or exposure. In case of accidental exposure, seek immediate medical attention.
- Animal Welfare: The primary goal of euthanasia is to minimize pain and distress to the animal. Proper handling and restraint techniques are essential.
- Confirmation of Death: It is imperative to confirm the death of the animal before disposal.
 This can be done by checking for the absence of a heartbeat, respiration, and corneal reflex.
 A secondary method of euthanasia (e.g., cervical dislocation in rodents) may be required by some institutional guidelines.
- Regulatory Compliance: All procedures involving the euthanasia of research animals must be in strict compliance with the guidelines set forth by the Institutional Animal Care and Use Committee (IACUC) and other relevant regulatory bodies.

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